

Application Notes for Dyeing Cellulose Fibers with Reactive Yellow 175

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Compound of Interest

Compound Name: Reactive yellow 175

Cat. No.: B1174809

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These application notes provide a comprehensive overview and detailed protocols for the use of C.I. **Reactive Yellow 175** (CAS No. 149315-85-5) in the dyeing of cellulose fibers (e.g., cotton, linen, viscose) and their blends. The information is intended to serve as a foundational guide for laboratory-scale applications, enabling reproducible and optimized dyeing processes.

Introduction and Mechanism of Action

Reactive Yellow 175 is an anionic reactive dye that forms a covalent bond with the hydroxyl groups of cellulose fibers. This chemical bond imparts high wash fastness and vibrant coloration to the textile substrate. The fixation process is dependent on alkaline conditions, which activate the cellulose fiber, making it nucleophilic. The reaction typically proceeds via a nucleophilic substitution or addition mechanism, where the cellulose anion attacks the electrophilic center of the reactive dye molecule, forming a stable ether linkage. This process requires precise control of pH, temperature, and electrolyte concentration to ensure optimal dye uptake and fixation while minimizing dye hydrolysis, a competing reaction where the dye reacts with water instead of the fiber.

Application Parameters: Exhaust Dyeing

The exhaust dyeing method is a common laboratory and industrial process where the textile substrate is circulated through a dye bath containing the necessary dyes and auxiliaries. The

parameters below are typical for a vinyl sulfone-type reactive dye and should be optimized for specific substrates and desired shade depths.

Table 1: Recommended Recipe for Exhaust Dyeing

Parameter	Pale Shades (\leq 1.0% owf)	Medium Shades (1.0 - 3.0% owf)	Dark Shades (\geq 3.0% owf*)
Reactive Yellow 175	0.1 - 1.0%	1.0 - 3.0%	3.0 - 5.0%
Glauber's Salt (g/L)	20 - 40	40 - 60	60 - 80
Soda Ash (g/L)	10 - 15	15 - 20	20 - 25
Wetting Agent (g/L)	0.5 - 1.0	0.5 - 1.0	0.5 - 1.0
Sequestering Agent (g/L)	0.5 - 1.0	0.5 - 1.0	0.5 - 1.0
Liquor Ratio	1:15 - 1:20	1:10 - 1:15	1:10
Dyeing Temperature	60°C	60°C	60°C
Fixation Time (min)	45 - 60	60 - 75	75 - 90

% owf = on weight of fiber

Detailed Experimental Protocol: Exhaust Dyeing

This protocol outlines a standard laboratory procedure for dyeing a 10-gram sample of scoured and bleached cotton fabric to a medium shade (2% owf).

3.1. Materials and Reagents

- 10 g scoured and bleached cotton fabric
- Reactive Yellow 175** dye powder
- Glauber's Salt (anhydrous Na_2SO_4)
- Soda Ash (anhydrous Na_2CO_3)

- Non-ionic wetting agent
- Sequestering agent (e.g., EDTA)
- Acetic acid (for neutralization)
- Non-ionic soaping agent
- Distilled or deionized water
- Laboratory dyeing apparatus (e.g., beaker dyeing machine)
- Beakers, graduated cylinders, and a precision scale

3.2. Pre-treatment of Substrate Ensure the cellulose substrate is properly scoured and bleached to remove impurities like waxes, pectins, and sizing agents. This step is critical for achieving level and reproducible dyeing. The fabric should be wetted out in deionized water before introduction to the dye bath.

3.3. Dye Bath Preparation

- Calculate the required volume of water for a 1:15 liquor ratio (10 g fabric x 15 = 150 mL total volume).
- In a beaker, weigh and dissolve the required auxiliaries in approximately 100 mL of water at room temperature:
 - Glauber's Salt: 60 g/L corresponds to $0.150 \text{ L} \times 60 \text{ g/L} = 9.0 \text{ g}$.
 - Wetting Agent: 1.0 g/L corresponds to $0.150 \text{ L} \times 1.0 \text{ g/L} = 0.15 \text{ g}$.
 - Sequestering Agent: 1.0 g/L corresponds to $0.150 \text{ L} \times 1.0 \text{ g/L} = 0.15 \text{ g}$.
- Prepare the dye stock solution. Weigh 0.2 g (2% of 10 g) of **Reactive Yellow 175** powder and paste it with a small amount of cold water. Dissolve the paste by adding approximately 25 mL of warm water (40-50°C), stirring continuously.

- Prepare the alkali solution. Weigh 3.0 g of Soda Ash ($20 \text{ g/L} \times 0.150 \text{ L}$) and dissolve it in 25 mL of water. Keep this solution separate.

3.4. Dyeing Procedure

- Set the laboratory dyeing machine to 30°C.
- Add the dissolved salt and auxiliary solution to the dye pot. Add the wetted fabric sample.
- Run the machine for 10 minutes to ensure even distribution of chemicals.
- Add the prepared dye stock solution to the bath.
- Raise the temperature to 60°C at a rate of 1.5°C per minute.
- Run the machine for 30 minutes at 60°C to allow for dye migration and leveling.
- Add the prepared soda ash solution to the dye bath over a period of 5-10 minutes to initiate fixation.
- Continue the dyeing process at 60°C for 60 minutes for fixation.
- After fixation, drop the dye bath and rinse the fabric sample with cold water.

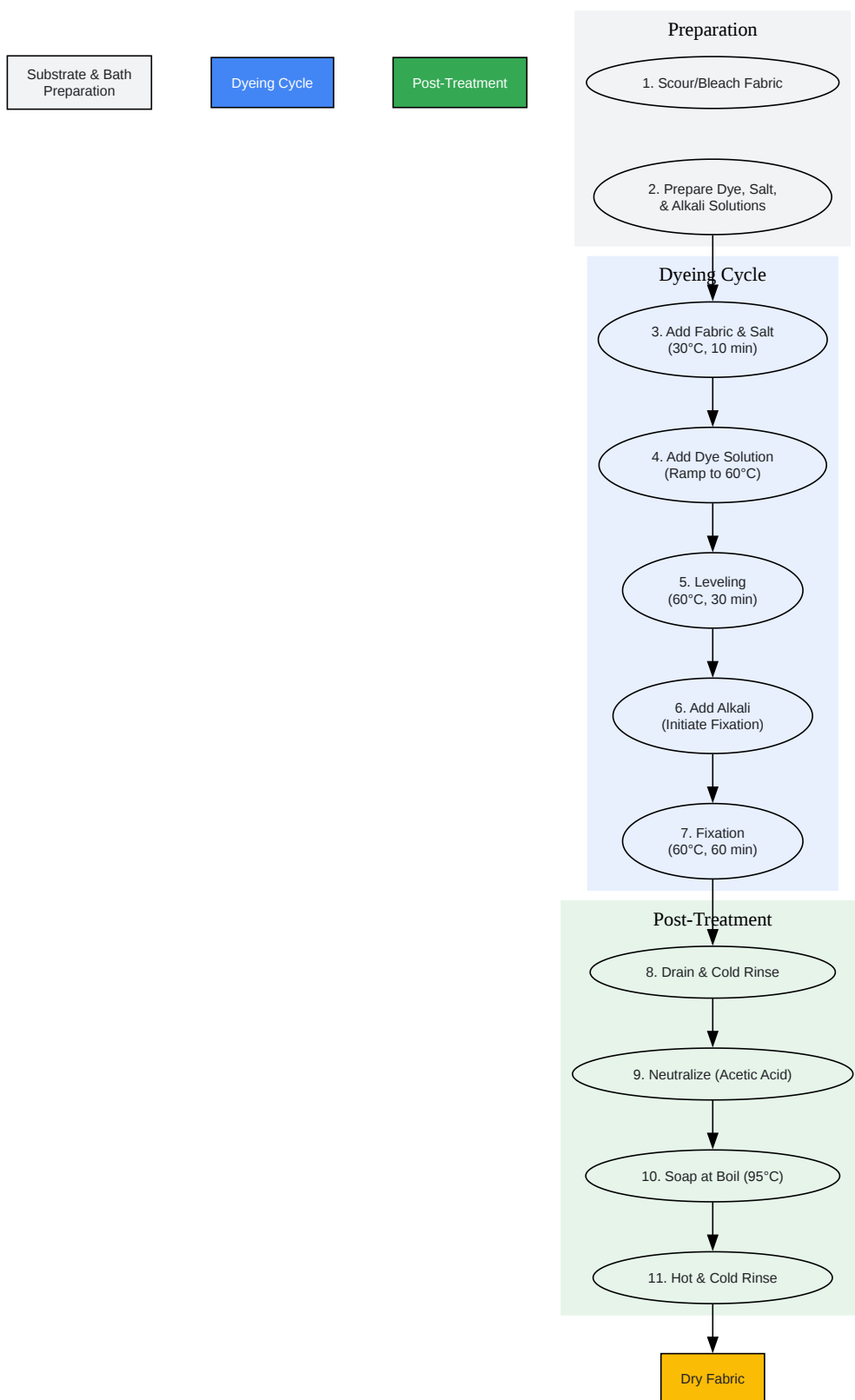
3.5. Post-Dyeing Washing-Off (Soaping) This sequence is crucial for removing unfixed and hydrolyzed dye, ensuring optimal fastness properties.

- Cold Rinse: Rinse the dyed fabric thoroughly under cold running water for 5 minutes.
- Hot Rinse: Rinse the fabric in hot water (70°C) for 10 minutes.
- Neutralization: Prepare a bath with 1.0 g/L acetic acid at 40°C. Treat the fabric for 10 minutes to neutralize residual alkali.
- Soaping: Prepare a bath with 2.0 g/L non-ionic soaping agent at 95°C (near boil). Treat the fabric for 15 minutes. This step removes hydrolyzed dye.
- Hot Rinse: Rinse again in hot water (70°C) for 10 minutes.

- Cold Rinse: Final rinse in cold water.
- Squeeze the excess water and air-dry the fabric.

Visualizations

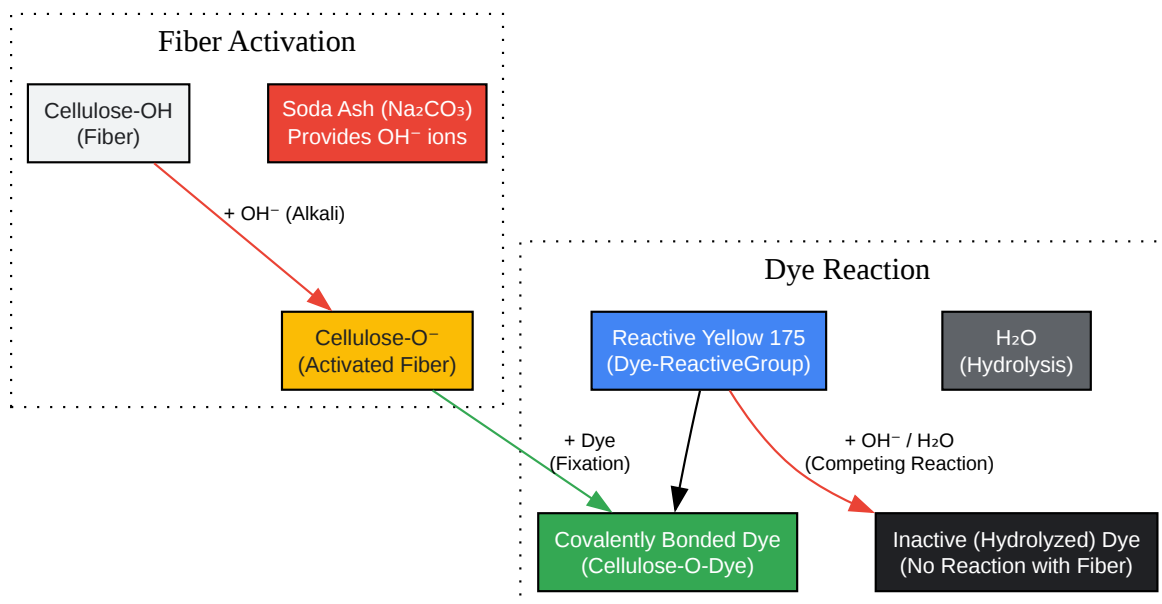
Diagram 1: Experimental Workflow for Exhaust Dyeing



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Caption: Workflow for the exhaust dyeing of cellulose fibers.

Diagram 2: Chemical Fixation Pathway



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Caption: Simplified pathway of reactive dye fixation on cellulose.

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